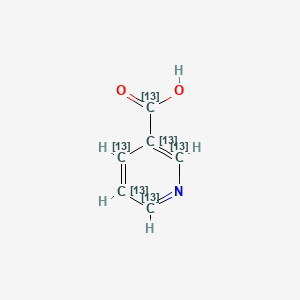

molecular formula ¹³C₆H₅NO₂ B1142442 Nicotinic acid-13C6 CAS No. 1189954-79-7

Nicotinic acid-13C6

Cat. No. B1142442
CAS RN: 1189954-79-7
M. Wt: 129.07
InChI Key:
Attention: For research use only. Not for human or veterinary use.
In Stock
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.
Patent
US04727079

Procedure details

Nicotinic acid (4.025 g, 0.0327 mol) and N-hydroxysuccinimide (3.763 g, 0.0327 mol) were dissolved in 130 ml of dioxane. Dicyclohexylcarbodiimide (6.75 g, 0.032 mol) in 20 ml of dioxane was added. The reaction mixture was then stirred at room temperature for 3 hours. The dicyclohexylurea which precipitated was removed by filtration and the solvent was removed by rotary evaporation. The crude product was recrystallized from ethyl acetate to give light yellow crystals which were then waashed with anhydrous ether. The product, obtained in 72% yield (5.2 g) and melting at 129°-131° C., has the formula: ##STR40##
Name
Nicotinic acid
Quantity
4.025 g
Type
reactant
Reaction Step One
Name
N-hydroxysuccinimide
Quantity
3.763 g
Type
reactant
Reaction Step One
Name
dioxane
Quantity
130 mL
Type
solvent
Reaction Step One
Name
Dicyclohexylcarbodiimide
Quantity
6.75 g
Type
reactant
Reaction Step Two
Name
dioxane
Quantity
20 mL
Type
solvent
Reaction Step Two
Name
ether
Quantity
0 (± 1) mol
Type
reactant
Reaction Step Three
Name
N-Nicotinoyloxysuccinimide
Yield
72%

Identifiers

REACTION_CXSMILES
[C:1]([OH:9])(=[O:8])[C:2]1[CH:7]=[CH:6][CH:5]=[N:4][CH:3]=1.O[N:11]1[C:15](=[O:16])[CH2:14][CH2:13][C:12]1=[O:17].C1(N=C=NC2CCCCC2)CCCCC1.CCOCC>O1CCOCC1>[C:1]([O:9][N:11]1[C:15](=[O:16])[CH2:14][CH2:13][C:12]1=[O:17])(=[O:8])[C:2]1[CH:7]=[CH:6][CH:5]=[N:4][CH:3]=1

Inputs

Step One
Name
Nicotinic acid
Quantity
4.025 g
Type
reactant
Smiles
C(C1=CN=CC=C1)(=O)O
Name
N-hydroxysuccinimide
Quantity
3.763 g
Type
reactant
Smiles
ON1C(CCC1=O)=O
Name
dioxane
Quantity
130 mL
Type
solvent
Smiles
O1CCOCC1
Step Two
Name
Dicyclohexylcarbodiimide
Quantity
6.75 g
Type
reactant
Smiles
C1(CCCCC1)N=C=NC1CCCCC1
Name
dioxane
Quantity
20 mL
Type
solvent
Smiles
O1CCOCC1
Step Three
Name
ether
Quantity
0 (± 1) mol
Type
reactant
Smiles
CCOCC

Conditions

Temperature
Control Type
AMBIENT
Stirring
Type
CUSTOM
Details
The reaction mixture was then stirred at room temperature for 3 hours
Rate
UNSPECIFIED
RPM
0
Other
Conditions are dynamic
1
Details
See reaction.notes.procedure_details.

Workups

CUSTOM
Type
CUSTOM
Details
The dicyclohexylurea which precipitated
CUSTOM
Type
CUSTOM
Details
was removed by filtration
CUSTOM
Type
CUSTOM
Details
the solvent was removed by rotary evaporation
CUSTOM
Type
CUSTOM
Details
The crude product was recrystallized from ethyl acetate
CUSTOM
Type
CUSTOM
Details
to give light yellow crystals which
CUSTOM
Type
CUSTOM
Details
The product, obtained in 72% yield (5.2 g) and melting at 129°-131° C.

Outcomes

Product
Details
Reaction Time
 3 h
Name
N-Nicotinoyloxysuccinimide
Type
Smiles
C(C1=CN=CC=C1)(=O)ON1C(CCC1=O)=O
Measurements
Type Value Analysis
YIELD: PERCENTYIELD 72%

Source

Source
 Open Reaction Database (ORD)
